

3-Thiopheneethanol chemical and physical properties

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Compound of Interest

Compound Name: 3-Thiopheneethanol

Cat. No.: B104103

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An In-depth Technical Guide to 3-Thiopheneethanol

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **3-Thiopheneethanol**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

3-Thiopheneethanol, also known as 2-(3-Thienyl)ethanol, is a heterocyclic compound with a thiophene ring substituted with an ethanol group.^{[1][2]} It is a valuable intermediate in the synthesis of various pharmaceutical and research chemicals.^[3]

Table 1: General and Physical Properties of **3-Thiopheneethanol**

Property	Value	Reference
Appearance	Clear colorless to yellowish-brown liquid	[1][4][5]
Molecular Formula	C ₆ H ₈ OS	[1][2][5]
Molecular Weight	128.19 g/mol	[1][2][6]
Density	1.144 g/mL at 25 °C	[1][4][5][6]
Boiling Point	110-111 °C at 14 mmHg	[1][4][5][6]
Flash Point	199 °F (92.8 °C)	[1][7]
Refractive Index	n ₂₀ /D 1.552	[1][4][5][6]
Water Solubility	Sparingly soluble (0.059 g/L at 25 °C)	[1][4][5]
pKa	14.92 ± 0.10 (Predicted)	[1][4]
LogP	1.07	[1][5]

Table 2: Identification and Registry Numbers

Identifier	Value	Reference
CAS Number	13781-67-4	[1][2][6]
EC Number	237-434-7	[2][6]
MDL Number	MFCD00009766	[1][7]
Beilstein Registry Number	107080	[4][6]
InChIKey	YYPNNBPPDFTQFX-UHFFFAOYSA-N	[1][4][6]
SMILES	<chem>OCCc1ccsc1</chem>	[6][8]

Experimental Protocols

Detailed methodologies for the synthesis of **3-Thiopheneethanol** are crucial for its application in research and development. Below are outlined synthesis protocols derived from available literature.

Protocol 1: Reduction of 2-(Thiophen-3-yl)acetic acid

This protocol describes the synthesis of **3-Thiopheneethanol** via the reduction of 2-(thiophen-3-yl)acetic acid using lithium aluminum hydride (LiAlH_4).^[1]

- Materials:
 - 2-(thiophen-3-yl)acetic acid (0.1 mol, 14.2 g)
 - Lithium aluminum hydride (LiAlH_4) (0.12 mol, 4.56 g)
 - Tetrahydrofuran (THF), anhydrous (300 mL)
 - Ethyl acetate (EtOAc) (200 mL)
 - Water
 - Anhydrous sodium sulfate
 - Diatomaceous earth
- Procedure:
 - To a suspension of LiAlH_4 (4.56 g) in anhydrous THF (200 mL) at 0 °C, stir the mixture.^[1]
 - Slowly add a solution of 2-(thiophen-3-yl)acetic acid (14.2 g) dissolved in anhydrous THF (100 mL) dropwise to the LiAlH_4 suspension, maintaining the temperature at 0 °C.^[1]
 - After the addition is complete, continue stirring the reaction mixture at 0 °C for 2 hours.^[1]
 - To quench the reaction, slowly add EtOAc (200 mL) followed by the cautious addition of water (5 mL).^[1]
 - Filter the resulting suspension through diatomaceous earth.^[1]

- Dry the filtrate with anhydrous sodium sulfate.[1]
- Concentrate the dried filtrate under reduced pressure to yield 2-(thiophen-3-yl)ethanol. The reported yield for this procedure is approximately 99% (12.44 g).[1]
- The product can be characterized by ^1H NMR spectroscopy.[1]

Protocol 2: Synthesis from Ethylene Glycol and Thionyl Chloride (Patented Method)

This method outlines a multi-step synthesis process.[9]

- Step 1: Preparation of Ethylene Sulfite
 - Add ethylene glycol (1.0 eq) and a halogenated hydrocarbon solvent (e.g., dichloromethane) to a reactor.[9]
 - Cool the system to 30-40°C and slowly add thionyl chloride.[9]
 - After the reaction is complete, adjust the pH of the system to 8-9 with a basic solution (e.g., sodium carbonate solution) and separate the organic phase.[9]
- Subsequent Steps: The patented method involves further reactions with a ruthenium trichloride aqueous solution and sodium hypochlorite, followed by reactions with tribromothiophene and n-butyllithium, and finally hydrolysis with dilute sulfuric acid to obtain the final product.[9]

Applications in Drug Development and Research

3-Thiopheneethanol is a versatile building block in the synthesis of a variety of compounds with significant applications in the pharmaceutical industry.

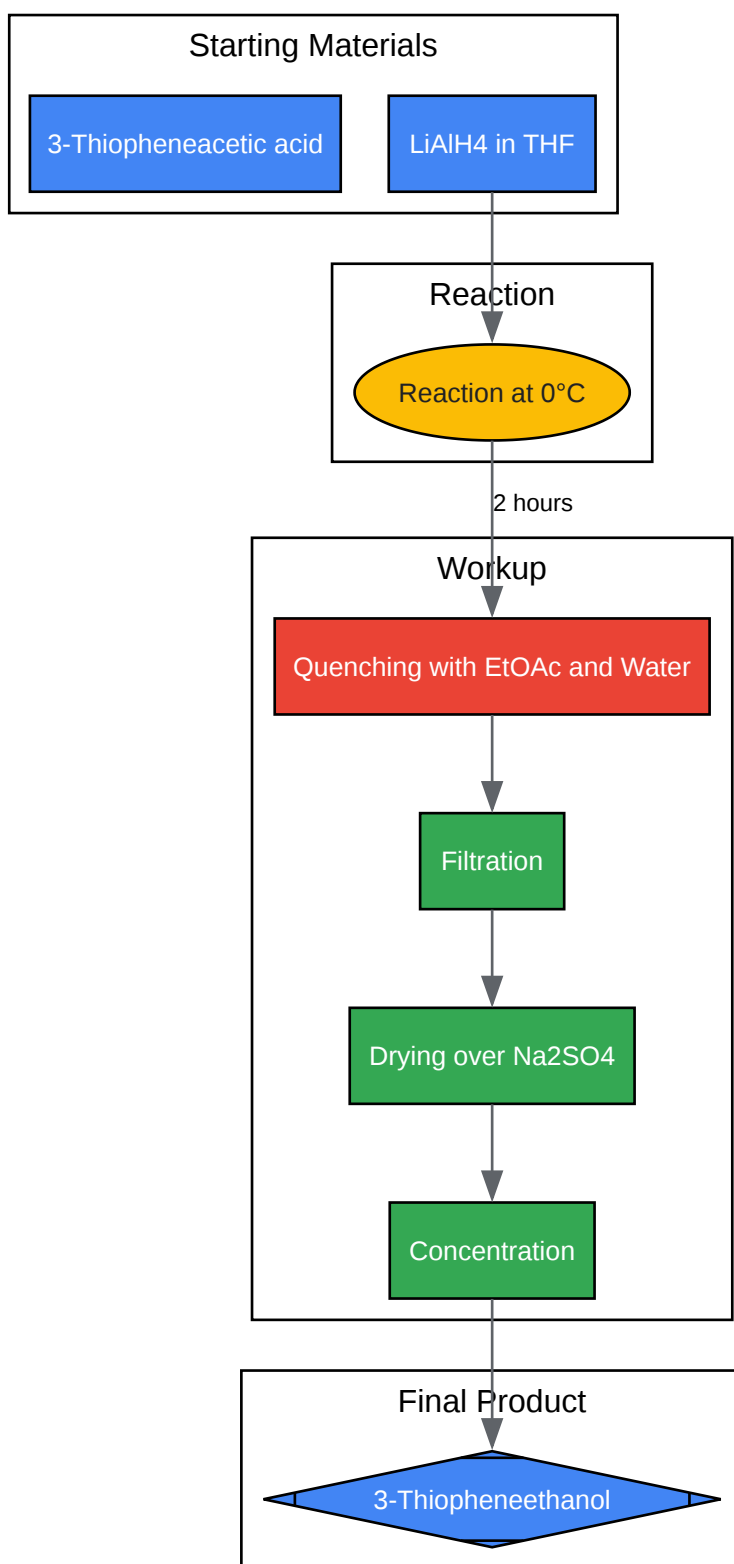
- Synthesis of Active Pharmaceutical Ingredients (APIs): It is a key intermediate in the production of antiplatelet medications such as ticlopidine and clopidogrel.[3][10] It is also used to synthesize thienethylamine.[3][5]
- Development of Novel Therapeutics: The compound is utilized as a reagent in the preparation of potent inhibitors of the respiratory syncytial virus (RSV) RNA polymerase.[1]

- Advanced Drug Delivery and Imaging: **3-Thiopheneethanol** is employed in the synthesis of pH-responsive near-infrared emitting conjugated polymer nanoparticles, which have potential applications in cellular imaging and controlled drug delivery.^[1]

Visualizations

Synthesis Workflow of **3-Thiopheneethanol**

The following diagram illustrates the synthesis of **3-Thiopheneethanol** from 3-Thiopheneacetic acid.



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